

# Solubility Profile & Characterization Guide: 4-Chloro-N-hydroxy-1H-indole-3-carboximidamide

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## Compound of Interest

Compound Name: 4-Chloro-N-hydroxy-1H-indole-3-carboximidamide

CAS No.: 889942-75-0

Cat. No.: B3195235

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## Executive Summary

This technical guide provides a comprehensive solubility analysis of **4-Chloro-N-hydroxy-1H-indole-3-carboximidamide** (CAS: 889942-75-0). As a functionalized indole featuring both a lipophilic 4-chloro substituent and a polar amidoxime motif, this compound exhibits a "push-pull" solubility profile.<sup>[1][2]</sup> It demonstrates high solubility in polar aprotic solvents (DMSO, DMF), moderate-to-good solubility in polar organic solvents (Methanol, Ethyl Acetate), and poor solubility in non-polar alkanes and neutral aqueous media.<sup>[3]</sup>

This document outlines the physicochemical basis for these properties, provides a predicted solubility classification, and details standardized protocols for verifying saturation limits in drug development workflows.<sup>[1][2][4][3]</sup>

## Physicochemical Context & Structural Analysis<sup>[1][4]</sup> <sup>[5]</sup>

To understand the solubility behavior of this molecule, we must deconstruct its functional groups and their interaction with solvent systems.<sup>[1][2][4][3]</sup>

## Structural Determinants<sup>[1][2][4]</sup>

- Indole Core (Lipophilic Scaffold): The aromatic bicycle provides a flat, hydrophobic surface area.<sup>[1][2][4][3]</sup> The 4-Chloro substituent significantly increases lipophilicity (increasing LogP by approximately 0.7 units relative to the parent indole) and reduces water solubility.<sup>[1][2]</sup>
- N-Hydroxycarboximidamide (Amidoxime) Group: Located at the C3 position, this moiety (ngcontent-ng-c2977031039="" \_ngghost-ng-c1310870263="" class="inline ng-star-inserted"> ) is amphoteric and highly polar.<sup>[1][3]</sup> It acts as both a hydrogen bond donor (via and ) and an acceptor (via ).
- Indole Nitrogen (ngcontent-ng-c2977031039="" \_ngghost-ng-c1310870263="" class="inline ng-star-inserted"> ): A weak hydrogen bond donor (pKa ~16), contributing to solubility in H-bond accepting solvents like DMSO.<sup>[1]</sup>

## The "Push-Pull" Effect

The competition between the hydrophobic 4-chloroindole core and the hydrophilic amidoxime tail creates specific solubility windows:

- In Water: The lattice energy of the crystalline solid, reinforced by intermolecular H-bonding of the amidoxime, typically overcomes the hydration energy, resulting in low aqueous solubility at neutral pH.<sup>[1][4][3]</sup>
- In Organic Solvents: The molecule favors solvents that can disrupt the intermolecular H-bonds while accommodating the aromatic core (e.g., DMSO, Methanol).<sup>[1][2][4][3]</sup>

## Solubility Profile & Solvent Compatibility<sup>[1][6][7]</sup>

The following data is synthesized from structural analog analysis (e.g., Indole-3-carboxaldehyde, Indole-3-carboxylic acid) and standard behavior of amidoxime intermediates.

## Solvent Classification Table[1][2]

Solvent Class	Specific Solvent	Predicted Solubility	Application Relevance
Polar Aprotic	DMSO	High (>50 mg/mL)	Primary stock solutions for bioassays.[1][2]
DMF	High (>50 mg/mL)	Synthesis and reaction media.[1][2]	
Polar Protic	Methanol	Good (10–30 mg/mL)	Chromatography (mobile phase), transfer solvent.[1][2][4][3]
Ethanol	Moderate (5–15 mg/mL)	Recrystallization (often with water).[1][2][3]	
Water (pH 7)	Low (<0.1 mg/mL)	Anti-solvent for precipitation.[1][2]	
Esters/Ketones	Ethyl Acetate	Moderate (5–20 mg/mL)	Liquid-Liquid extraction (organic phase).[1][2]
Acetone	Good (>20 mg/mL)	Rapid dissolution/cleaning.[1][2]	
Chlorinated	DCM	Moderate (2–10 mg/mL)	Extraction; solubility may be limited by polarity.[1][2]
Non-Polar	Hexanes	Insoluble	Anti-solvent; washing impurities.[1][2]

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*Critical Note: The presence of the 4-Chloro group makes this compound more soluble in lipophilic extraction solvents (EtOAc, DCM) than its non-chlorinated parent, but less soluble in water.*<sup>[1][3]</sup>

## pH-Dependent Solubility (Aqueous)

The amidoxime group confers pH sensitivity.<sup>[1][2]</sup>

- Acidic pH (< 2): Protonation of the amidine nitrogen (ngcontent-ng-c2977031039="" \_ngghost-ng-c1310870263="" class="inline ng-star-inserted">

) significantly increases aqueous solubility.<sup>[1][3]</sup>

- Basic pH (> 12): Deprotonation of the indole ngcontent-ng-c2977031039="" \_ngghost-ng-c1310870263="" class="inline ng-star-inserted">

or oxime

can form salts, increasing solubility.<sup>[1][3]</sup>

- Neutral pH (6–8): Minimum solubility (neutral species predominates).<sup>[1][2][3]</sup>

## Experimental Protocols

To establish the exact solubility limit for your specific batch (which can vary by crystal polymorph), use the following self-validating protocols.

### Protocol A: Thermodynamic Solubility (Shake-Flask Method)

The "Gold Standard" for formulation and physical chemistry data.

- Preparation: Weigh 10 mg of solid compound into a 1.5 mL HPLC vial.

- Solvent Addition: Add 200  $\mu\text{L}$  of the target solvent (aiming for 50 mg/mL initial load).[1][2]
- Equilibration:
  - If fully dissolved: Add more solid until saturation is visible (undissolved particles remain).[1][2][3]
  - Agitate (shaker or stir bar) at 25°C for 24 to 48 hours.
- Separation: Centrifuge at 10,000 rpm for 10 minutes or filter through a 0.22  $\mu\text{m}$  PTFE filter (ensure filter compatibility).
- Quantification: Dilute the supernatant 100-fold in Methanol and analyze via HPLC-UV (254 nm). Compare against a standard curve prepared in DMSO.

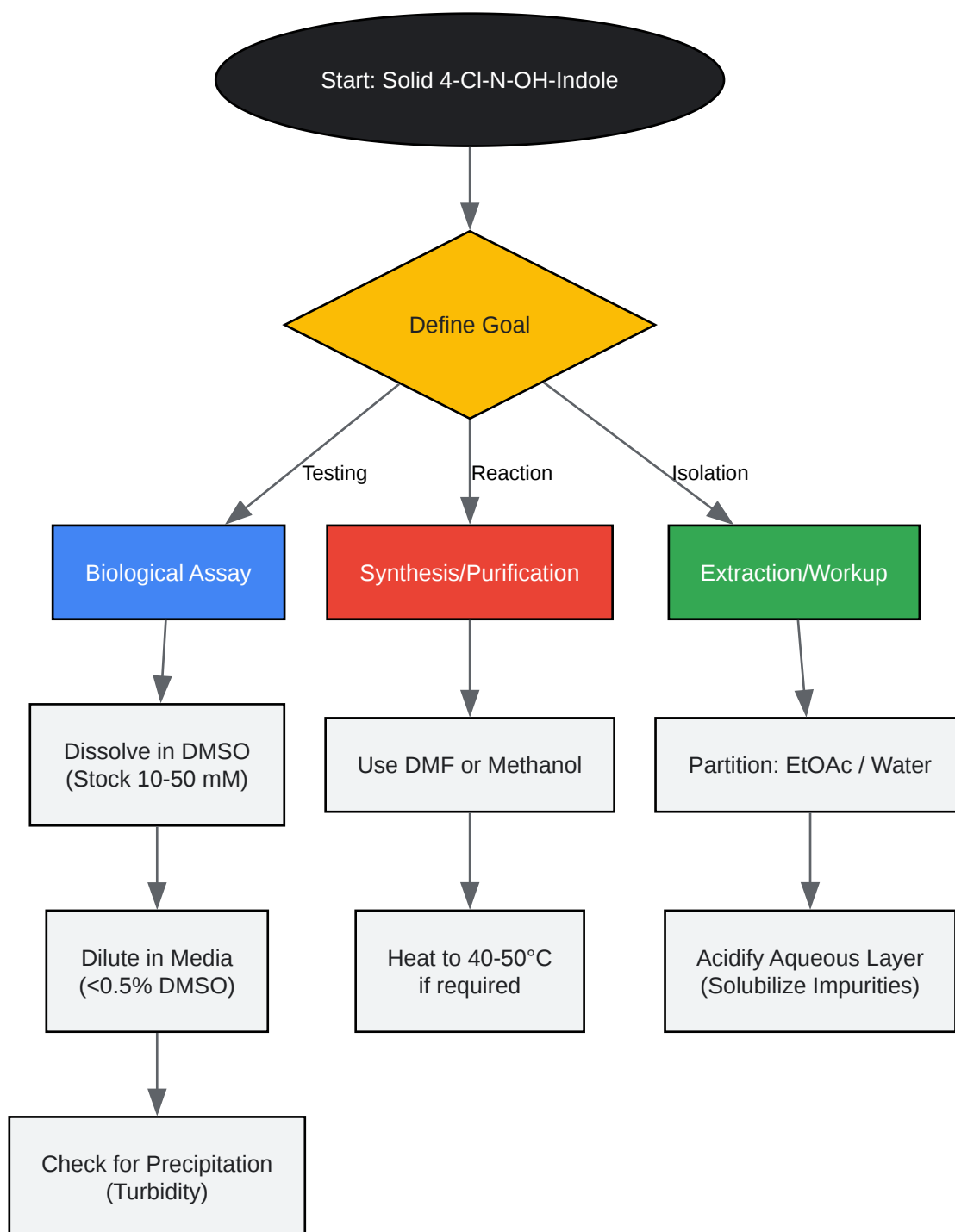
## Protocol B: Kinetic Solubility (High-Throughput)

Best for early-stage biological screening.

- Source: Start with a 10 mM stock solution in DMSO.
- Spike: Pipette 5  $\mu\text{L}$  of stock into 195  $\mu\text{L}$  of aqueous buffer (e.g., PBS pH 7.4) in a 96-well plate (Final: 250  $\mu\text{M}$ , 2.5% DMSO).
- Incubate: Shake for 2 hours at room temperature.
- Read: Measure UV absorbance (turbidimetry) at 600 nm. High absorbance indicates precipitation.[1][2]

## Visualization: Solubility Screening Workflow

The following diagram illustrates the decision matrix for solvent selection based on the intended application (Synthesis vs. Analysis).



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Caption: Decision matrix for solvent selection based on experimental intent. Blue path: Biology; Red path: Chemistry; Green path: Isolation.[1][2]

## Applications & Troubleshooting

## Recrystallization Strategy

Due to the solubility differential between alcohols and water:

- Method: Dissolve the crude solid in minimal hot Ethanol or Methanol.[1][2] Slowly add Water (anti-solvent) until turbidity persists.[1][2] Cool slowly to 4°C.
- Alternative: Dissolve in minimal Ethyl Acetate; add Hexane dropwise.[1][2]

## Stability in Solution

- Hydrolysis Risk: Amidoximes can hydrolyze to amides or carboxylic acids under strongly acidic or basic conditions over time.[1][2]
- Oxidation: Indoles are susceptible to oxidation (browning) in air and light.[1][2]
- Recommendation: Store DMSO stock solutions at -20°C, protected from light and moisture. [1][2] Use fresh working solutions for biological assays.

## References

- PubChem.N'-Hydroxy-1H-indole-3-carboximidamide (Compound Summary). National Library of Medicine.[1][2] [\[Link\]](#)
- BuyersGuideChem.4-Chloro-N-hydroxy-1H-indole-3-carboxamidine Properties & Suppliers. [\[Link\]](#)
- ResearchGate.Equilibrium Solubility and Solvent Effect of Indole-3-acetic Acid. (Solvent ranking for indole derivatives). [\[Link\]](#)

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## Sources

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